

The Chemical and Biological Profile of Nigracin: A Technical Guide

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Compound of Interest

Compound Name: Nigracin

Cat. No.: B1678973

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Abstract

Nigracin, a phenolic glycoside also known as Poliothyrsoside and Xylosmoside, is a natural compound with significant therapeutic potential. First isolated from *Populus nigra*, it has since been identified in other plant species, including *Drypetes klainei*.^[1] This technical guide provides a comprehensive overview of the chemical structure, properties, and biological activities of **Nigracin**, with a focus on its wound healing, anti-inflammatory, and insulin-sensitizing effects. Detailed experimental protocols and proposed signaling pathways are presented to facilitate further research and development of **Nigracin** as a potential therapeutic agent.

Chemical Structure and Properties

Nigracin is a complex molecule with the chemical formula $C_{20}H_{22}O_9$ and a molecular weight of approximately 406.38 g/mol.^[2] Its systematic IUPAC name is [(2R,3S,4S,5R,6S)-3,4,5-trihydroxy-6-[4-hydroxy-2-(hydroxymethyl)phenoxy]oxan-2-yl]methyl benzoate.^[3] The structure features a β -D-glucopyranoside core linked to a substituted phenolic group and a benzoate moiety.

Table 1: Chemical Identifiers and Properties of **Nigracin**

| Property | Value | Reference |
|---------------------------|----------------------------------------------------------------------------------------------------|-----------------------------------------|
| CAS Number | 18463-25-7 | [4] [5] |
| Molecular Formula | C ₂₀ H ₂₂ O ₉ | |
| Molecular Weight | 406.38 g/mol | |
| IUPAC Name | [(2R,3S,4S,5R,6S)-3,4,5-trihydroxy-6-[4-hydroxy-2-(hydroxymethyl)phenoxy]oxan-2-yl]methyl benzoate | |
| Synonyms | Poliothyrsoside, Xylosmoside | |
| Appearance | Powder | |
| Melting Point | 205 °C (decomposition) | |
| Boiling Point (Predicted) | 677.6 ± 55.0 °C | |
| Density (Predicted) | 1.485 ± 0.06 g/cm ³ | |
| pKa (Predicted) | 9.92 ± 0.20 | |
| Solubility | Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone | |
| SMILES | <chem>C1=CC=C(C=C1)C(=O)OCC2C(C(C(C(O2)OC3=C(C=C(C=C3)O)CO)O)O)O</chem> | |
| InChIKey | FLROYCKIIJCTDY-BFMVXSJESA-N | |

Spectroscopic Data: While detailed spectral assignments are not readily available in all literature, commercial suppliers of high-purity **Nigracin** reference standards indicate the availability of comprehensive analytical data, including ¹H NMR, ¹³C NMR, and Mass Spectrometry, to confirm its structure.

Biological Activities and Mechanisms of Action

Nigracin has demonstrated a range of biological activities, making it a compound of interest for drug development.

Wound Healing Properties

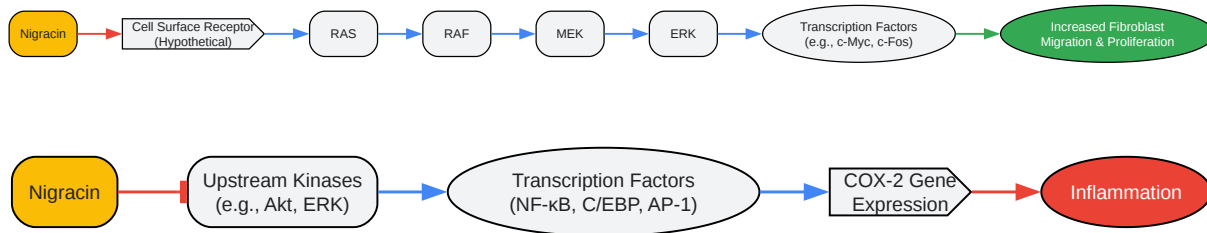
Nigracin has been shown to significantly promote wound healing by stimulating fibroblast migration and proliferation. This activity is crucial for the formation of new tissue and wound closure.

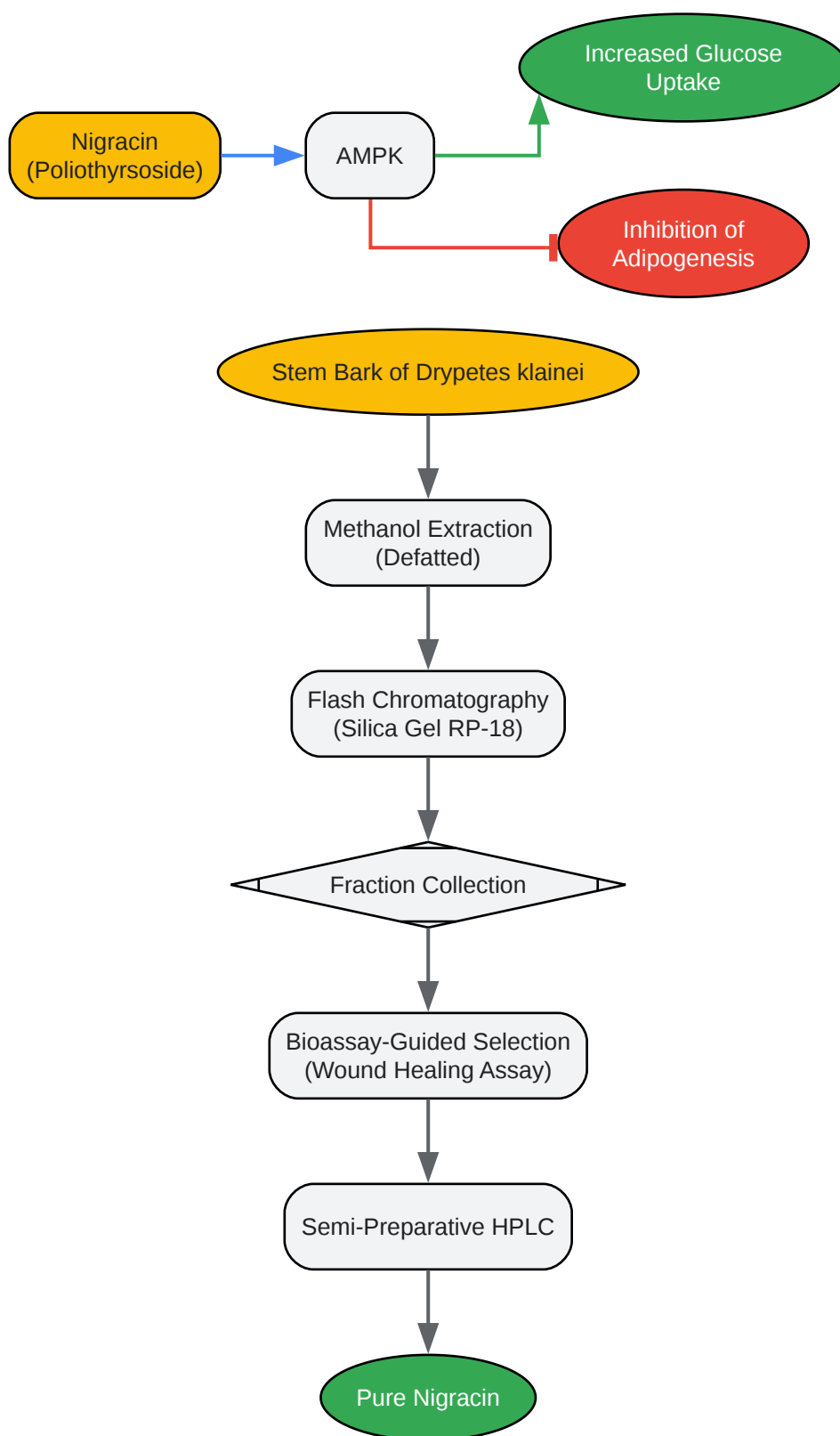
Table 2: Effect of **Nigracin** on Fibroblast Monolayer Wound Closure

| Nigracin Concentration (µg/mL) | Scratch Closure Rate (%) after 24h (Mean ± SD) |
|----------------------------------------------------------------------------------------|------------------------------------------------|
| 0 (Control) | ~30 |
| 0.015 | ~45 |
| 0.03 | ~50 |
| 0.3 | ~55 |
| 6 | ~60 |
| 9 | ~65 |
| 12 | ~70 |
| *p < 0.05, **p < 0.01 vs. untreated control. Data adapted from Sferrazza et al., 2020. | |

Proposed Signaling Pathway for **Nigracin**-Induced Fibroblast Migration:

While the precise signaling pathway of **Nigracin** in fibroblasts has not been fully elucidated, based on the known mechanisms of fibroblast migration, a plausible pathway involves the activation of the MAPK/ERK signaling cascade. This pathway is a central regulator of cell migration in response to various stimuli.





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